

# The Enzymatic Landscape of (2E)-Tetradecenedioyl-CoA Metabolism: A Technical Guide

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## Compound of Interest

Compound Name: (2E)-tetradecenedioyl-CoA

Cat. No.: B15549553

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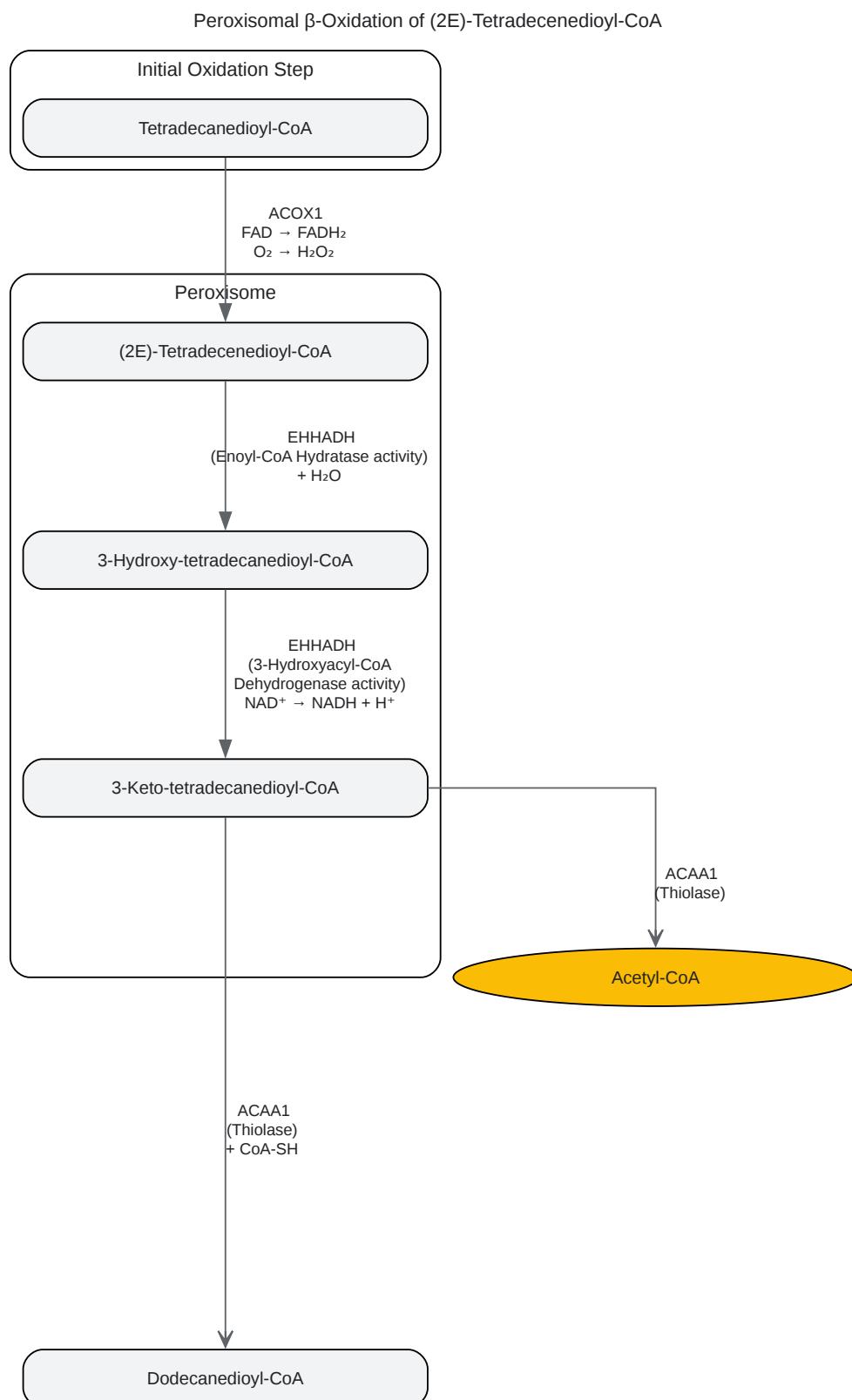
This technical guide provides an in-depth exploration of the enzymes responsible for the metabolism of **(2E)-tetradecenedioyl-CoA**, a key intermediate in dicarboxylic acid degradation. This document outlines the core metabolic pathway, presents available quantitative enzyme kinetic data, details relevant experimental protocols, and provides visual representations of the biochemical processes and workflows.

## Introduction

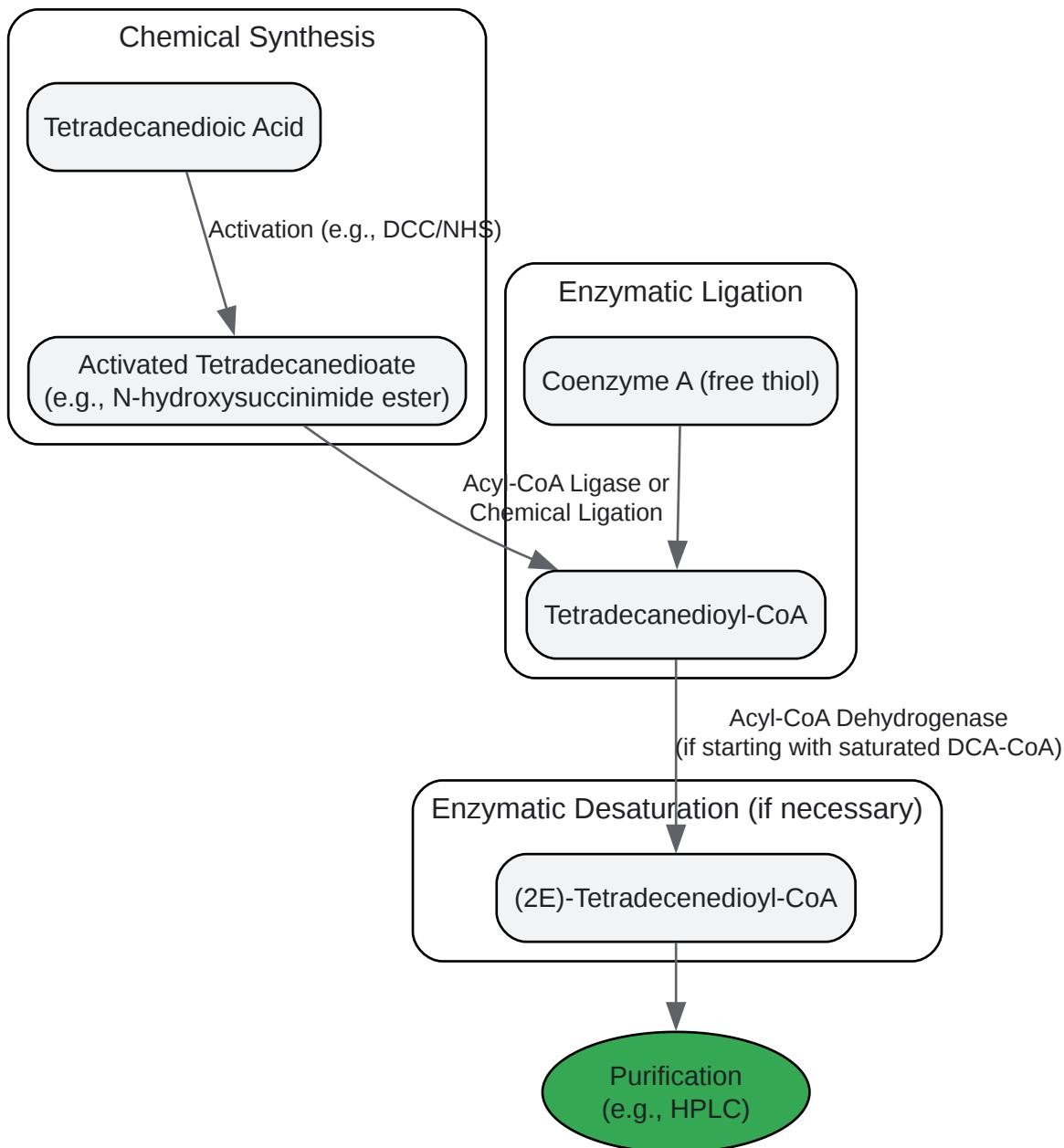
Dicarboxylic acids (DCAs) are produced from the  $\omega$ -oxidation of monocarboxylic fatty acids and serve as alternative energy substrates, particularly under conditions of metabolic stress. Their breakdown occurs primarily through the  $\beta$ -oxidation pathway within peroxisomes. **(2E)-Tetradecenedioyl-CoA** is the mono-CoA ester of tetradecanedioic acid, a 14-carbon dicarboxylic acid, and its metabolism is crucial for cellular lipid homeostasis. Understanding the enzymes that process this molecule is vital for research into metabolic disorders and for the development of novel therapeutic interventions.

## The Core Metabolic Pathway: Peroxisomal $\beta$ -Oxidation

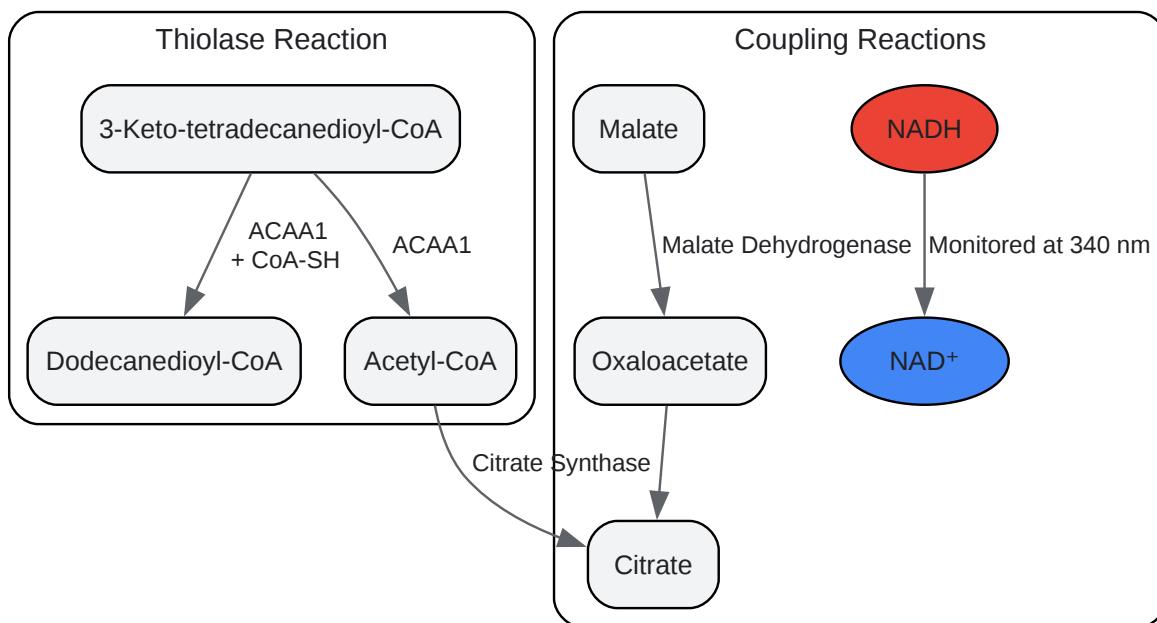
The catabolism of **(2E)-tetradecenedioyl-CoA** proceeds via the peroxisomal  $\beta$ -oxidation pathway, a cyclical process that shortens the dicarboxylyl-CoA chain by two carbons in each cycle. The key enzymes involved in this process are Acyl-CoA Oxidase 1 (ACOX1), L-Bifunctional Protein (EHHADH), and 3-ketoacyl-CoA Thiolase (ACAA1).



## Workflow for (2E)-Tetradecenedioyl-CoA Synthesis



## Coupled Assay for ACAA1 (Thiolase) Activity

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